

# Application Notes and Protocols for AZ-10417808

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## Compound of Interest

Compound Name: AZ-10417808

Cat. No.: B1665885

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## Introduction

**AZ-10417808** is a potent and selective, non-peptide inhibitor of caspase-3, a critical executioner enzyme in the apoptotic signaling pathway.<sup>[1][2]</sup> By targeting caspase-3, **AZ-10417808** effectively blocks the downstream events of apoptosis, making it a valuable tool for studies in cancer biology, neurodegenerative diseases, and other research areas where the modulation of programmed cell death is of interest.<sup>[1][3][4]</sup> These application notes provide detailed protocols for the preparation of stock solutions and outline key experimental considerations.

## Physicochemical and Biological Properties

A comprehensive understanding of the physicochemical and biological properties of **AZ-10417808** is essential for its effective use in research.

Property	Value	Reference
Chemical Name	2-[(3,4-Dichlorophenyl)amino]-1,4-dihydro-6-nitro-4-oxo-N-2-propenyl-8-quinazolinecarboxamide	
Alternative Name	AQZ-1	
CAS Number	331645-84-2	[1][3]
Molecular Formula	C <sub>18</sub> H <sub>13</sub> Cl <sub>2</sub> N <sub>5</sub> O <sub>4</sub>	[3]
Molecular Weight	434.23 g/mol	[3]
Purity	≥98%	
Solubility	Soluble to 25 mM in DMSO	
Storage	Store at room temperature (powder)	
Mechanism of Action	Selective inhibitor of caspase-3	[1][3][4]
Inhibitory Potency (K <sub>i</sub> )	247 nM for caspase-3	[2]
Selectivity	> 40-fold selectivity over caspases 1, 2, 6, 7, and 8 (K <sub>i</sub> > 10 μM)	[2]
Cellular Activity (IC <sub>50</sub> )	14.9 μM for staurosporine-induced DEVDase activity in SH-SY5Y cells	[3]

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AZ-10417808** in dimethyl sulfoxide (DMSO).

#### Materials:

- **AZ-10417808** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

#### Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, the required mass of **AZ-10417808** is calculated as follows:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 434.23 \text{ g/mol} = 4.3423 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 4.34 mg of **AZ-10417808** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **AZ-10417808** powder.
- Dissolve the compound: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Storage: Store the 10 mM stock solution in aliquots at -20°C or -80°C to minimize freeze-thaw cycles.

## Preparation of Working Solutions

Working solutions of **AZ-10417808** should be prepared by diluting the stock solution in the appropriate cell culture medium or experimental buffer immediately before use.

Example: Preparation of a 10  $\mu$ M working solution

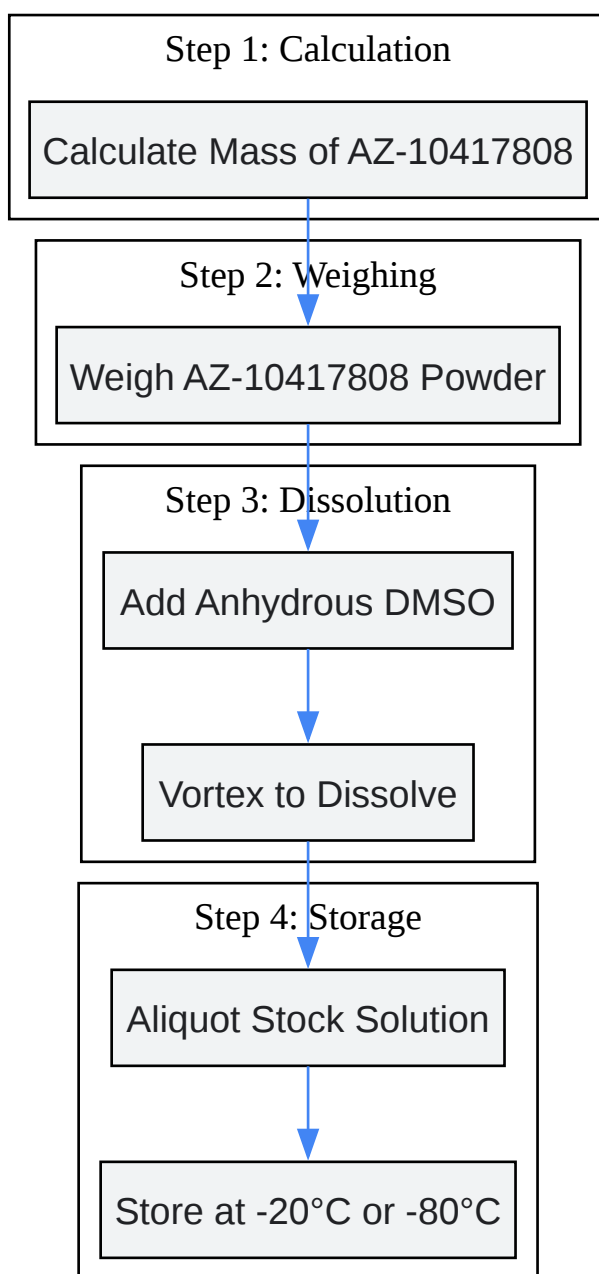
To prepare 1 mL of a 10  $\mu$ M working solution from a 10 mM stock solution, perform a 1:1000 dilution:

- Add 1  $\mu$ L of the 10 mM **AZ-10417808** stock solution to 999  $\mu$ L of the desired cell culture medium or buffer.
- Mix thoroughly by gentle pipetting or vortexing.

Note: The final concentration of DMSO in the working solution should be kept low (typically <0.1%) to avoid solvent-induced cellular toxicity.

## Visualizations

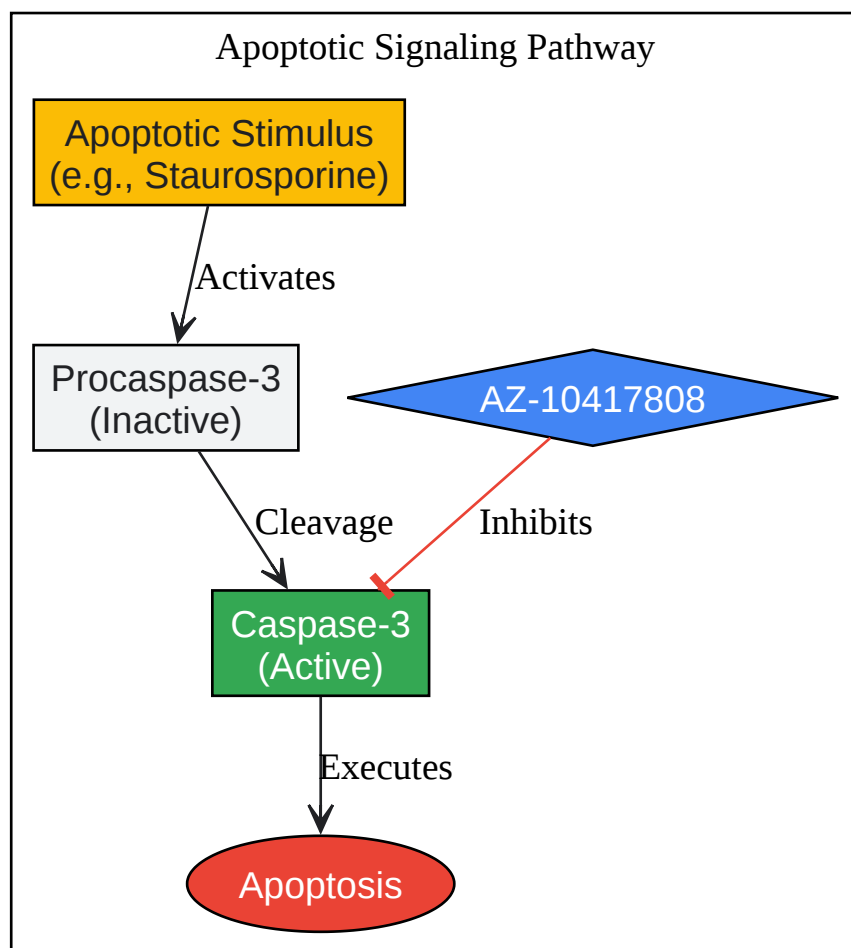
## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **AZ-10417808** stock solution.

## Signaling Pathway of **AZ-10417808** Action



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Caption: **AZ-10417808** inhibits the apoptotic pathway.

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## References

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